

Navigating the Synthesis Landscape: A Technical Guide to 3-Chloro-5-nitropicolinonitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Chloro-5-nitropicolinonitrile

Cat. No.: B1592011

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of the material safety data sheet (MSDS) for **3-Chloro-5-nitropicolinonitrile**, a key intermediate in various synthetic pathways. As Senior Application Scientists, our goal is to extend beyond mere data presentation, offering a narrative that elucidates the causal relationships between the chemical's structure, its reactivity, and the necessary safety protocols. This document is structured to empower researchers with the knowledge to handle this compound with the utmost safety and efficacy.

Chemical Identity and Physicochemical Landscape

3-Chloro-5-nitropicolinonitrile, with the CAS number 488713-30-0, is a substituted pyridine derivative.^{[1][2]} Its molecular structure, featuring a pyridine ring functionalized with a chloro group, a nitro group, and a nitrile group, dictates its chemical reactivity and physical properties. Understanding these properties is foundational to its safe handling and application in synthesis.

Property	Value	Source
Molecular Formula	C6H2CIN3O2	[1]
Molecular Weight	183.552 g/mol	[1]
Density	1.6 ± 0.1 g/cm³	[1]
Boiling Point	354.9 ± 42.0 °C at 760 mmHg	[1]
Flash Point	168.4 ± 27.9 °C	[1]

The presence of electron-withdrawing nitro and nitrile groups, along with the chloro substituent, renders the pyridine ring electron-deficient. This electronic characteristic is a cornerstone of its utility as a synthetic intermediate, particularly in nucleophilic aromatic substitution reactions. However, this same feature contributes to its hazard profile, which we will dissect in the subsequent sections.

Hazard Identification and Risk Mitigation

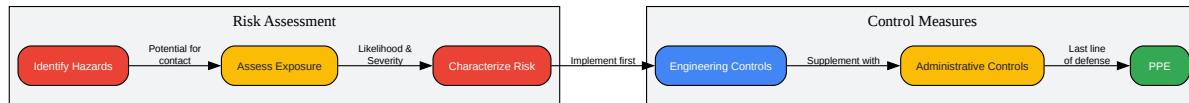
The primary hazards associated with **3-Chloro-5-nitropicolinonitrile**, inferred from structurally similar compounds like 2-Chloro-3-nitropyridine, include acute toxicity, skin and eye irritation, and potential respiratory irritation.[\[3\]](#)

GHS Hazard Statements for Structurally Similar Compounds:

- H302: Harmful if swallowed.[\[3\]](#)
- H315: Causes skin irritation.[\[3\]](#)
- H319: Causes serious eye irritation.[\[3\]](#)
- H335: May cause respiratory irritation.[\[3\]](#)

The causality behind these hazards lies in the reactivity of the molecule. The electrophilic nature of the aromatic ring can lead to covalent interactions with biological macromolecules, triggering irritation and toxic responses. The nitro group, a known functionality in many toxic compounds, can undergo metabolic activation to reactive intermediates.

Hazard Mitigation Workflow



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Caption: A hierarchical approach to mitigating chemical hazards.

Safe Handling and Storage: A Proactive Approach

Safe handling of **3-Chloro-5-nitropicolinonitrile** necessitates a multi-layered approach, beginning with robust engineering controls and culminating in the correct use of personal protective equipment (PPE).

Engineering Controls

The primary engineering control for handling this compound is a certified chemical fume hood. This is non-negotiable. The rationale is to maintain airborne concentrations well below any potential occupational exposure limits and to prevent inhalation of dust or vapors.^[4] Ensure that eyewash stations and safety showers are readily accessible.^[4]

Personal Protective Equipment (PPE)

The selection of PPE must be based on a thorough risk assessment. The following are minimum requirements based on the hazard profile of analogous compounds:

- Eye and Face Protection: Chemical safety goggles are mandatory. A face shield should be worn when there is a significant risk of splashing.^[3]
- Skin Protection: Impervious gloves (e.g., nitrile) and a lab coat are essential.^{[3][5]} Contaminated clothing should be removed and laundered before reuse.

- Respiratory Protection: For operations that may generate dust or aerosols, a NIOSH-approved respirator with an appropriate cartridge is necessary.[3][4]

PPE Selection Logic



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Caption: Matching PPE to identified hazards and routes of exposure.

Storage

Store in a tightly sealed container in a cool, dry, and well-ventilated area.[3][5] It should be kept away from incompatible materials such as strong oxidizing agents, acids, and bases, which could initiate hazardous reactions.[3][6]

Emergency Procedures: Preparedness and Response

First-Aid Measures

The immediacy and appropriateness of first aid are critical in mitigating the effects of accidental exposure.

- In case of eye contact: Immediately flush with copious amounts of water for at least 15 minutes, holding the eyelids apart. Seek immediate medical attention.[3] The rationale is to physically remove the chemical and dilute any remaining substance to minimize damage to the cornea and other sensitive tissues.
- In case of skin contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.[3] This is to decontaminate the skin surface and prevent further absorption.
- If inhaled: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[6]
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention and show the container or label.[3][5] Inducing vomiting can cause aspiration of the chemical into the lungs, leading to chemical pneumonitis.

Fire-Fighting Measures

While the flashpoint is relatively high, it is a combustible material.[1]

- Suitable extinguishing media: Use dry chemical powder, carbon dioxide, or alcohol-resistant foam.[3] Water spray can be used to cool fire-exposed containers.[3]
- Hazardous combustion products: Thermal decomposition may produce toxic and irritating fumes, including nitrogen oxides, carbon monoxide, carbon dioxide, hydrogen cyanide, and

hydrogen chloride gas.[\[3\]](#)[\[6\]](#) Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Personal precautions: Evacuate personnel from the area. Wear appropriate PPE as described in Section 3.2. Avoid breathing dust or vapors.
- Environmental precautions: Prevent the material from entering drains or waterways.
- Methods for cleaning up: Carefully sweep up solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.

Toxicological and Ecological Information

Detailed toxicological and ecological data for **3-Chloro-5-nitropicolinonitrile** are not readily available. However, based on its structure and the data for related compounds, it is prudent to assume that it is harmful to aquatic life.[\[5\]](#) Release into the environment should be strictly avoided. The nitrile group can potentially release cyanide under certain metabolic or environmental conditions, adding to the toxicological concern.

Disposal Considerations

Dispose of this chemical and its container in accordance with local, regional, and national regulations. It should be treated as hazardous waste. Do not dispose of it with household waste or allow it to reach the sewage system.

Conclusion

3-Chloro-5-nitropicolinonitrile is a valuable synthetic intermediate, but its utility is matched by its potential hazards. A comprehensive understanding of its chemical nature, coupled with a disciplined adherence to safety protocols, is paramount for its responsible use in research and development. This guide serves as a foundational resource, but it is incumbent upon the user to perform a thorough risk assessment for their specific application and to consult all available safety literature.

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- To cite this document: BenchChem. [Navigating the Synthesis Landscape: A Technical Guide to 3-Chloro-5-nitropicolinonitrile]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1592011#3-chloro-5-nitropicolinonitrile-material-safety-data-sheet-msds>

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